

Physicochemical Properties of Ytterbium(III) Chloride Hexahydrate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ytterbium(III) chloride hexahydrate

Cat. No.: B7960321

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Part 1: Executive Summary

Ytterbium(III) chloride hexahydrate (

) is a heavy lanthanide salt characterized by its significant Lewis acidity, paramagnetism, and unique near-infrared (NIR) spectroscopic signature.^[1] Unlike early lanthanides, the smaller ionic radius of

(0.868 Å in 6-coordination) confers high charge density, making it an exceptional catalyst for organic transformations requiring oxophilic activation.^[1]

This guide moves beyond basic datasheet parameters to explore the structural dynamics, thermal decomposition pathways, and catalytic mechanisms that define its utility in high-value synthesis and biomedical research.^[1]

Part 2: Physicochemical Profile^[1]

The following data consolidates experimental values relevant to laboratory handling and stoichiometric calculations.

Property	Value / Description	Context
Formula		Hexahydrate is the stable ambient form.
Molecular Weight	387.49 g/mol	Critical for catalytic loading calculations.[1]
Appearance	White, hygroscopic crystals	Deliquescent; requires storage in desiccators.[1]
Crystal System	Monoclinic ()	Isostructural with heavy lanthanide chlorides (Gd-Lu). [1]
Solubility (Water)	~17 g / 100 mL ()	Highly soluble due to high hydration enthalpy.[1]
Solubility (Organic)	Soluble in Ethanol, MeOH	Insoluble in non-polar solvents (, Hexanes).[1]
Melting Point	180°C (decomposition)	Melts in its own water of crystallization.[1]
Magnetic Moment		Paramagnetic (ground state).[1]
Coordination #	8	Square antiprismatic geometry.

Part 3: Structural & Crystallographic Characterization

Understanding the coordination environment is essential for predicting catalytic behavior.[1] In the solid state,

does not exist as a simple neutral lattice.[1]

Coordination Geometry

The crystal structure consists of cationic complexes balanced by chloride anions.^[1] The structural unit is formulated as

.^[1]

- Inner Sphere: The Ytterbium center is coordinate number 8, bonded to two chloride ions and six water molecules.^[1]
- Geometry: Distorted square antiprism.^[1]
- Implication: The presence of inner-sphere chlorides suggests that in catalytic cycles, chloride dissociation may be a rate-limiting step for substrate binding, or that the complex acts as a cationic Lewis acid retaining the chlorides.^[1]

Part 4: Thermodynamic & Thermal Stability Profile

The thermal processing of

is non-trivial.^[1] Direct heating does not yield pure anhydrous

due to the "lanthanide hydrolysis trap."^[1]

Decomposition Pathway

Upon heating, the compound undergoes stepwise dehydration.^[1] However, above

, the high charge density of

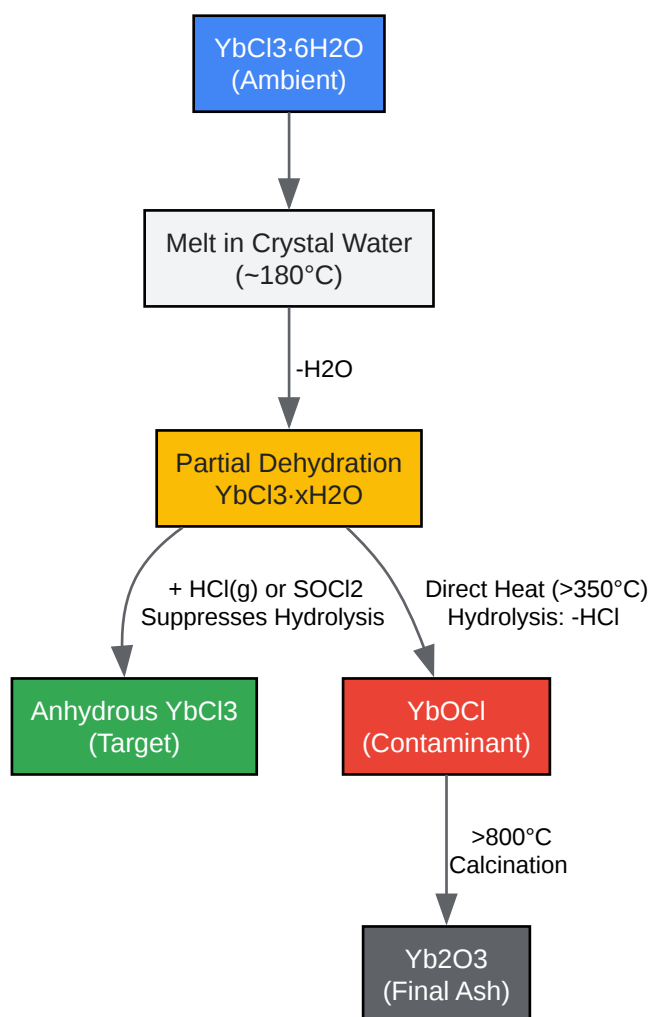
polarizes the remaining water molecules, leading to the elimination of HCl rather than

, resulting in the formation of Ytterbium Oxychloride (

).

Visualization: Thermal Decomposition Workflow

The following diagram illustrates the critical temperature thresholds and the divergence between dehydration and hydrolysis.



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Figure 1: Thermal decomposition pathway of **Ytterbium(III) chloride hexahydrate**, highlighting the necessity of chemical drying agents (HCl/SOCl_2) to avoid oxychloride formation.

Part 5: Spectroscopic & Magnetic Properties

Near-Infrared (NIR) Emission

is unique among lanthanides as it has a simple electronic structure with only two multiplets: the ground state

and the excited state

.^[1]

- Excitation/Emission: Absorption typically occurs in the 900–980 nm range, with a sharp emission peak centered at 980 nm.^[1]
- Application: This property makes
a critical precursor for upconversion nanoparticles (UCNPs), where it acts as a sensitizer, absorbing NIR light and transferring energy to activators like
or
.^[1]

Paramagnetism & NMR Shift Reagent

is a paramagnetic shift reagent.^[1] In NMR spectroscopy, it induces pseudocontact shifts in the nuclei of coordinated ligands.^[1] Unlike

(downfield shift) or

(upfield shift),

induces shifts that are often larger and can broaden signals significantly due to its relaxation properties.^[1]

Part 6: Solution Chemistry & Lewis Acid Catalysis

is a "water-tolerant" Lewis acid.^[1] Unlike

or

, which decompose violently in water,

retains catalytic activity in aqueous media.^[1] This is attributed to the rapid exchange rate of water ligands (

), allowing substrates to compete for coordination sites.^[1]

Catalytic Mechanism

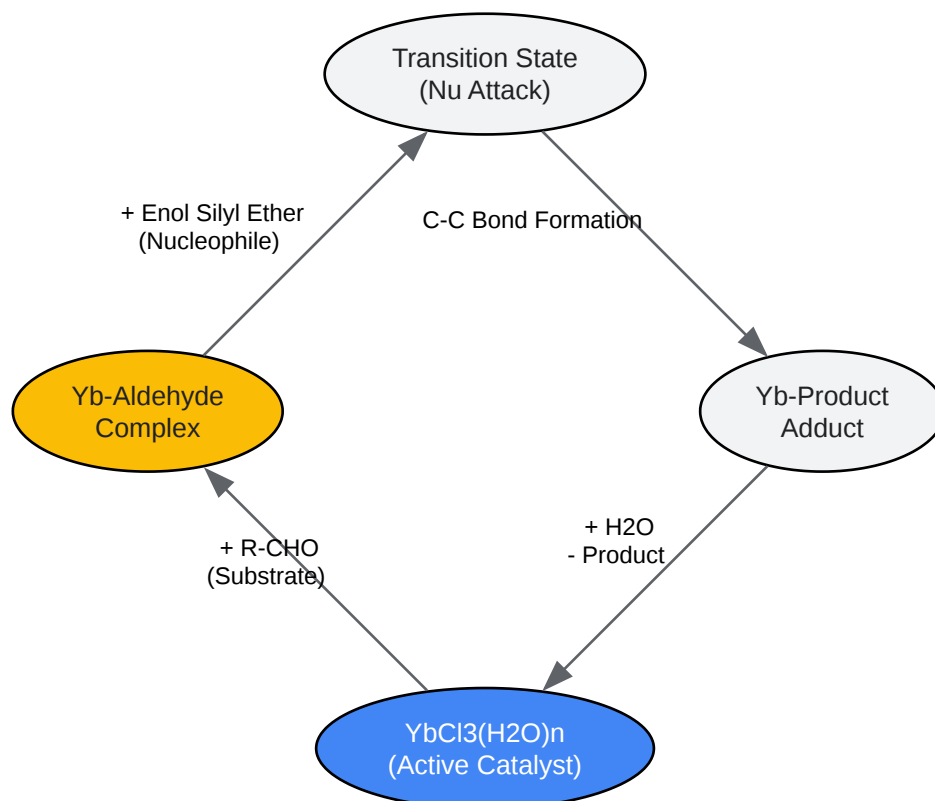
The catalytic utility relies on the oxophilicity of the

center. It activates carbonyls (aldehydes, ketones) and imines towards nucleophilic attack.^[1]

Key Reactions:

- Aldol Condensation: Mukaiyama aldol reactions in aqueous THF.
- Diels-Alder: Cycloaddition of acrylates with dienes.[1]
- Friedel-Crafts: Acylation of aromatics.[1]

Visualization: Catalytic Cycle (Aldol Reaction)



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Figure 2: Simplified catalytic cycle for a Yb-catalyzed Aldol reaction. The rapid ligand exchange allows the catalyst to turnover even in the presence of water.

Part 7: Biological Implications & Safety[1]

Toxicity Profile

While less toxic than heavy metals like mercury or lead, Ytterbium chloride is biologically active and poses specific risks.[1]

- Acute Toxicity: Oral LD50 (Mouse) [ngcontent-ng-c2372798075="" _ngghost-ng-c2478785287="" class="inline ng-star-inserted">](#)

mg/kg [\[1\]](#)[\[2\]](#)[\[3\]](#)

- Hazards: Causes skin and severe eye irritation (H315, H319).[\[1\]](#)

- Bone Sequestration: Like other lanthanides,

mimics

and can accumulate in the skeleton, potentially affecting bone density over chronic exposure.
[\[1\]](#)

Drug Development Context

In drug discovery,

is utilized as:

- Calcium Mimic: To study

binding sites in metalloproteins using crystallography (Yb has higher electron density, aiding phasing).[\[1\]](#)

- Theranostics: As a precursor for Yb-doped nanoparticles used in dual-mode imaging (MRI/CT) and photothermal therapy.[\[1\]](#)

Part 8: Experimental Protocols

Protocol A: Synthesis of Anhydrous (Ammonium Chloride Route)

To avoid hydrolysis, the "Ammonium Chloride Route" is the gold standard.

- Mixing: Mix

(or

) with a 6-fold molar excess of

- Heating Phase 1: Heat to under vacuum. Water is removed, and intermediate forms.^[1]
- Heating Phase 2: Increase temperature to under high vacuum. sublimes, leaving pure anhydrous.^[1]

- Storage: Transfer immediately to an Argon-filled glovebox.

Protocol B: Yb-Catalyzed Mukaiyama Aldol Reaction

A standard test for Lewis acid activity.

- Preparation: Dissolve (10 mol%) in THF:Water (9:1).
- Addition: Add benzaldehyde (1.0 equiv) and silyl enol ether (1.2 equiv).
- Reaction: Stir at Room Temperature for 4–6 hours.
- Workup: Quench with saturated . Extract with dichloromethane.^[1]
- Validation: Monitor disappearance of aldehyde via TLC.

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